

9,10-Dibromoanthracene-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 9,10-Dibromoanthracene-d8

Cat. No.: B15550482

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CAS Number: 518292-58-5

This technical guide provides an in-depth overview of **9,10-Dibromoanthracene-d8**, a deuterated polycyclic aromatic hydrocarbon. The document is intended for researchers, scientists, and professionals in drug development and materials science. It covers the compound's properties, synthesis, and applications, with a focus on its role as an isotopic labeling standard.

Core Compound Properties

9,10-Dibromoanthracene-d8 is the deuterated analog of 9,10-Dibromoanthracene, where all eight hydrogen atoms on the anthracene core have been replaced with deuterium. This isotopic substitution is key to its applications in analytical chemistry and mechanistic studies. While specific experimental data for the deuterated compound is limited, its chemical and physical properties are expected to be very similar to its non-deuterated counterpart.

Disclaimer: The chemical, physical, and toxicological properties of **9,10-Dibromoanthracene-d8** have not been thoroughly investigated.^[1] The data presented for the non-deuterated analog serves as a close approximation.

Property	Value (9,10-Dibromoanthracene)	Value (9,10-Dibromoanthracene-d8)
CAS Number	523-27-3	518292-58-5[2]
Molecular Formula	C ₁₄ H ₈ Br ₂ [3]	C ₁₄ D ₈ Br ₂ [2]
Molecular Weight	336.02 g/mol [3]	344.07 g/mol [2]
Appearance	Yellow to yellow-green fluffy powder[4]	Not specified
Melting Point	223-226 °C[5]	Not specified
Solubility	Soluble in hot benzene and toluene; slightly soluble in alcohol, ether, and cold benzene; insoluble in water.[4]	Not specified
UV Absorption Peak	245 nm[6]	Not specified

Synthesis

The synthesis of **9,10-Dibromoanthracene-d8** is not widely documented in the literature. However, it is expected to follow a similar synthetic route to its non-deuterated analog, starting from deuterated anthracene (Anthracene-d10). The general approach involves the direct bromination of the deuterated aromatic core.

Experimental Protocol: Synthesis of 9,10-Dibromoanthracene (Analogous Route)

This protocol describes the synthesis of the non-deuterated compound and can be adapted for the synthesis of **9,10-Dibromoanthracene-d8** using Anthracene-d10 as the starting material.

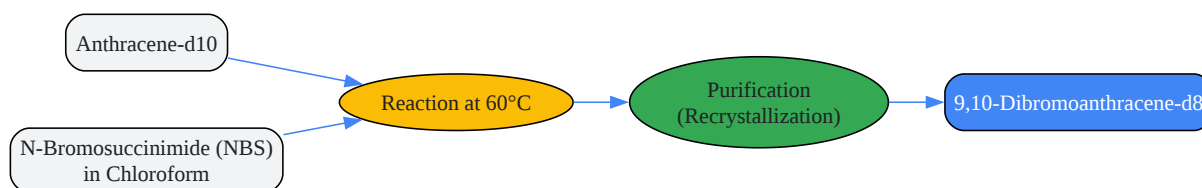
Materials:

- Anthracene (or Anthracene-d10)
- N-bromosuccinimide (NBS)

- Chloroform

Procedure:

- Dissolve anthracene (1 equivalent) in chloroform.
- Add N-bromosuccinimide (2.2 equivalents) portion-wise to the solution at room temperature.
- Stir the reaction mixture at 60°C for 1 hour under a nitrogen atmosphere.
- After cooling, remove the solvent under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent such as methanol to yield 9,10-Dibromoanthracene as a yellow solid.



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A generalized workflow for the synthesis of **9,10-Dibromoanthracene-d8**.

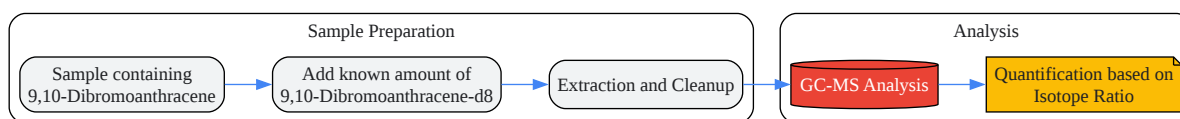
Applications in Research and Development

The primary utility of **9,10-Dibromoanthracene-d8** lies in its application as an internal standard in analytical methods, particularly in mass spectrometry-based techniques for the quantification of polycyclic aromatic hydrocarbons (PAHs).^[7] Deuterated standards are ideal for this purpose as they co-elute with the target analyte but are distinguishable by their higher mass.

Use in Isotope Dilution Mass Spectrometry (IDMS)

Isotope dilution mass spectrometry is a highly accurate method for quantifying compounds. A known amount of the isotopically labeled standard (**9,10-Dibromoanthracene-d8**) is added to the sample containing the unlabeled analyte (9,10-Dibromoanthracene). The ratio of the two

compounds is then measured by mass spectrometry, allowing for precise quantification of the analyte, correcting for any sample loss during preparation and analysis.



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Workflow for Isotope Dilution Mass Spectrometry using **9,10-Dibromoanthracene-d8**.

Other Potential Applications

- **Mechanistic Studies:** The deuterated compound can be used to trace the metabolic fate of 9,10-Dibromoanthracene in biological systems and to elucidate reaction mechanisms.
- **OLED and Pharmaceutical Intermediate:** It is described as an isotope-labeled intermediate for use in the development of Organic Light-Emitting Diodes (OLEDs) and pharmaceuticals. [2] The anthracene core is a known fluorophore, and its derivatives are explored for their electronic properties.[8][9]

Safety and Handling

As with its non-deuterated counterpart, **9,10-Dibromoanthracene-d8** should be handled with care in a laboratory setting. It may cause skin and eye irritation, as well as respiratory irritation. [1] Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[1]

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